

IUPAC name and structure of 7-Bromo-2-chloroquinoline

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Compound of Interest

Compound Name: 7-Bromo-2-chloroquinoline

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An In-depth Technical Guide to **7-Bromo-2-chloroquinoline**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **7-Bromo-2-chloroquinoline**, a key intermediate in synthetic and medicinal chemistry. It details its chemical identity, physicochemical properties, synthesis, and applications, with a focus on its role in drug discovery and development.

Chemical Identity and Structure

7-Bromo-2-chloroquinoline is a halogenated heterocyclic aromatic compound. Its structure consists of a quinoline core substituted with a bromine atom at the 7th position and a chlorine atom at the 2nd position.

IUPAC Name: **7-bromo-2-chloroquinoline**[\[1\]](#)

Synonyms: 2-chloro-7-bromoquinoline, 7-Bromo-2-chloro-quinoline[\[1\]](#)

Chemical Structure:

Caption: 2D structure of **7-Bromo-2-chloroquinoline**.

Physicochemical and Spectroscopic Data

The following table summarizes key computed physicochemical properties of **7-Bromo-2-chloroquinoline**. Experimental data for some properties are not readily available in the cited literature.

Property	Value	Source
Molecular Formula	C ₉ H ₅ BrCIN	[PubChem]
Molecular Weight	242.50 g/mol	[PubChem]
IUPAC Name	7-bromo-2-chloroquinoline	[PubChem]
CAS Number	99455-15-9	[PubChem]
Exact Mass	240.92939 Da	[PubChem]
Monoisotopic Mass	240.92939 Da	[PubChem]
Topological Polar Surface Area	12.9 Å ²	[PubChem]
XLogP3	3.8	[PubChem]
Form	Solid	[Sigma-Aldrich]

Experimental Protocols

Synthesis of 7-Bromo-2-chloroquinoline

A general procedure for the synthesis of **7-Bromo-2-chloroquinoline** involves the conversion of 7-bromoquinolin-2(1H)-one.

Starting Material: 7-bromoquinolin-2(1H)-one (also known as 7-bromo-2-hydroxyquinoline)

Reagents:

- Thionyl chloride (SOCl₂)
- Dichloromethane (CH₂Cl₂)
- Dimethylformamide (DMF)

Procedure:

- To an inert reactor equipped with a mechanical stirrer, reflux condenser, charging funnel, and a caustic scrubber, add 7-bromo-2-hydroxyquinoline (1.22 kg, 5.45 mol), dichloromethane (9.706 kg), and dimethylformamide (0.276 kg).
- Slowly add thionyl chloride (0.973 kg, 8.17 mol, 1.5 eq.) dropwise to the mixture.
- Gradually heat the reaction mixture.

This protocol is a general outline and may require optimization for specific laboratory conditions.

Applications in Research and Drug Development

7-Bromo-2-chloroquinoline is a versatile building block in organic synthesis and medicinal chemistry.^[2] Its halogenated quinoline structure makes it a valuable intermediate for the synthesis of more complex molecules with potential therapeutic applications.^[3]

Key Application Areas:

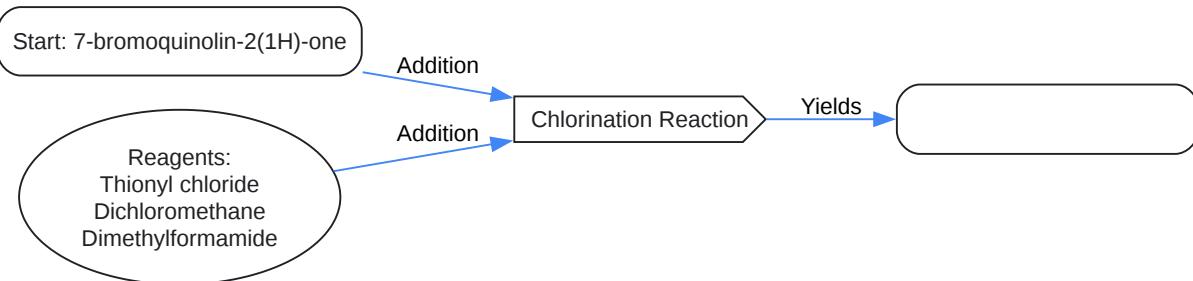
- Pharmaceutical Intermediate: It is a crucial intermediate in the development of new drugs.^[3] The quinoline core is a privileged scaffold in medicinal chemistry, and derivatives of **7-Bromo-2-chloroquinoline** have been explored for various therapeutic areas, including:
 - Anticancer agents: The 7-chloroquinoline moiety is a component of several compounds with demonstrated anticancer activity.^[2]
 - Antiviral and Antibacterial agents: Quinoline derivatives are known to possess a broad spectrum of antimicrobial activities.^[3]
 - Anti-inflammatory compounds: The structural features of this compound make it a candidate for the synthesis of novel anti-inflammatory drugs.^[2]
 - Antimalarial drugs: The 7-chloroquinoline scaffold is famously found in the antimalarial drug chloroquine.^[4]
- Organic Synthesis: The bromine and chlorine substituents on the quinoline ring serve as reactive handles for a variety of chemical transformations, such as cross-coupling reactions and nucleophilic aromatic substitutions.^{[2][3]} This allows for the introduction of diverse

functional groups to create libraries of novel compounds for screening in drug discovery programs.

- Materials Science: Quinoline derivatives have potential applications in materials science, including the development of optoelectronic materials and conductive polymers.^[3]

Logical Workflow for Synthesis

The synthesis of **7-Bromo-2-chloroquinoline** from its precursor follows a clear logical progression.



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Caption: Synthetic workflow for **7-Bromo-2-chloroquinoline**.

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